

Application Note: 3-Cyano-5-methoxyisonicotinic Acid in Materials Science[1]

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Executive Summary

3-Cyano-5-methoxyisonicotinic acid (CMINA) represents a highly functionalized pyridine derivative offering unique steric and electronic properties for materials science.[1] Unlike simple isonicotinic acid, CMINA incorporates a strong electron-withdrawing nitrile group at the C3 position and an electron-donating methoxy group at the C5 position.

This "push-pull" electronic architecture, combined with the steric crowding of the 3,4,5-substitution pattern, makes CMINA a high-value candidate for:

- **Metal-Organic Frameworks (MOFs):** As a pore-engineering linker that introduces polarity and steric bulk to modulate gas adsorption selectivity.[1]
- **Optoelectronics:** As a core scaffold for Intramolecular Charge Transfer (ICT) chromophores, where the steric bulk minimizes Aggregation-Caused Quenching (ACQ).
- **Crystal Engineering:** Utilizing the nitrile group as a secondary hydrogen-bond acceptor to direct supramolecular assembly.

Chemical Profile & Structural Logic[1][2]

- IUPAC Name: 3-cyano-5-methoxypyridine-4-carboxylic acid[1]
- Molecular Weight: 178.14 g/mol [1]
- Key Functional Groups:
 - Pyridine Nitrogen (N1): Primary coordination site (soft base).
 - Carboxylate (C4): Anionic coordination site (hard base).
 - Nitrile (C3): Weak coordination site / H-bond acceptor / Dipole modulator.[1]
 - Methoxy (C5): Steric bulk / Electron donor.

Expert Insight: The "Steric Gearing" Effect

The proximity of the nitrile (C3) and methoxy (C5) groups to the central carboxylate (C4) forces the carboxylate group to rotate out of the pyridine plane. In MOF construction, this twist prevents the formation of perfectly flat, stacked sheets, thereby increasing the fractional free volume (porosity) and reducing framework interpenetration.

Application I: Coordination Modulation in MOF Synthesis

CMINA is particularly effective as a functional modulator in the synthesis of Zirconium-based MOFs (e.g., UiO-66 series) or Zinc-based pillared frameworks.[1] By replacing standard linkers (like terephthalic acid or isonicotinic acid) with CMINA, researchers can introduce "functional defects" or specific binding pockets for small molecules (e.g., CO₂ capture).

Protocol A: Solvothermal Synthesis of CMINA-Modulated Zn-MOF

Objective: To synthesize a crystalline coordination polymer using CMINA to modulate pore polarity.

Reagents:

- Zinc Nitrate Hexahydrate $[\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}]$ (98%)
- **3-Cyano-5-methoxyisonicotinic acid (CMINA)** ($\geq 97\%$)[1][2]
- N,N-Dimethylformamide (DMF) (Anhydrous)[1]
- Ethanol (Absolute)

Step-by-Step Methodology:

- Precursor Dissolution:
 - In a 20 mL scintillation vial, dissolve 0.5 mmol (89 mg) of CMINA in 10 mL of DMF/Ethanol (3:1 v/v).
 - Sonicate for 10 minutes until the solution is clear. Note: The methoxy group improves solubility in organic solvents compared to unsubstituted isonicotinic acid.
- Metal Addition:
 - Add 0.25 mmol (74 mg) of $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ to the solution.
 - Stir at room temperature for 30 minutes. The solution should remain clear; if precipitation occurs, add 1-2 drops of dilute HNO_3 to redissolve.
- Solvothermal Growth:
 - Transfer the solution to a Teflon-lined stainless steel autoclave (25 mL capacity).
 - Seal and heat at 100°C for 48 hours in a programmable oven (Ramp rate: $1^\circ\text{C}/\text{min}$).
 - Critical Step: Allow the autoclave to cool to room temperature naturally over 12 hours. Rapid cooling induces amorphous precipitation.
- Isolation & Activation:
 - Filter the resulting block-shaped crystals.
 - Wash 3x with DMF and 3x with Ethanol to remove unreacted ligand.

- Solvent Exchange: Immerse crystals in anhydrous acetone for 3 days, refreshing the solvent every 24 hours.
- Activation: Dry under vacuum (10^{-3} Torr) at 80°C for 6 hours.

Data Interpretation:

- XRD: Compare powder X-ray diffraction patterns with simulated patterns of standard Zn-isonicotinate frameworks. Shifts in low-angle peaks indicate unit cell expansion due to the methoxy steric bulk.^[1]
- BET Surface Area: Expect a lower surface area than unsubstituted analogs, but higher isosteric heat of adsorption (Q_{st}) for CO₂ due to the polar nitrile interaction.

Application II: Solid-State Fluorescence (Push-Pull Systems)

The 3-cyano-5-methoxy substitution pattern creates an internal "push-pull" system on the pyridine ring.^[1] This makes CMINA an excellent precursor for solid-state emitters.^[1]

Mechanism: Steric Inhibition of Quenching

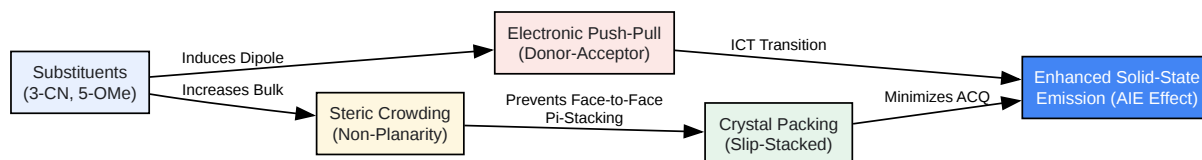
Standard planar fluorophores suffer from Aggregation-Caused Quenching (ACQ) in the solid state due to

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stacking.^[1] The C5-methoxy group of CMINA disrupts this stacking, allowing the molecule to retain high quantum efficiency in crystal form.

Workflow Diagram: Electronic Pathway

The following diagram illustrates the logical flow of electronic excitation and the role of substituents in CMINA-based materials.



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Caption: Mechanistic pathway showing how the 3,4,5-substitution pattern of CMINA enhances solid-state fluorescence by preventing quenching interactions.

Preparation Protocol: Hydrolysis of Methyl Ester

Commercially, the molecule is often available as Methyl 3-cyano-5-methoxyisonicotinate.[1] For coordination chemistry, the free acid is required.

Reaction:

Protocol:

- Dissolution: Dissolve 1.0 g (5.2 mmol) of the methyl ester in 20 mL of THF.
- Hydrolysis: Add 10 mL of 1.0 M LiOH (aq) dropwise at 0°C.
 - Why LiOH? LiOH is milder than NaOH and less likely to attack the nitrile group (hydrolyzing it to an amide).
- Reaction: Stir at room temperature for 3 hours. Monitor via TLC (EtOAc/Hexane 1:1).
- Workup:
 - Evaporate THF under reduced pressure.
 - Acidify the aqueous residue to pH 3.0 using 1.0 M HCl.
 - The product, **3-Cyano-5-methoxyisonicotinic acid**, will precipitate as a white solid.[1]
- Purification: Recrystallize from minimal hot water/ethanol.

Yield Expectation: >85%

Summary of Physical Properties

Property	Value (Approx.)	Relevance to Application
pKa (COOH)	~3.8 - 4.2	Determines buffer pH for MOF growth; lower than isonicotinic acid due to CN- induction.[1]
Solubility	DMSO, DMF, MeOH	High solubility in polar aprotic solvents aids solvothermal synthesis.[1]
Thermal Stability	>220°C (Crystal)	Suitable for activation processes in porous material synthesis.[1]
Coordination Modes	Monodentate (N), Bridging (COO)	Versatile binding allows for 1D chains or 3D frameworks.[1]

References

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